

Application Note: 1-(2-Aminoethyl)-4-ethylcyclohexan-1-ol (AE-ECH) in Catalysis

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)-4-ethylcyclohexan-1-ol

Cat. No.: B13248693

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Executive Summary

1-(2-Aminoethyl)-4-ethylcyclohexan-1-ol (AE-ECH) is a specialized

-amino alcohol ligand characterized by a sterically demanding cyclohexane backbone and a flexible ethylamine side chain. Unlike the more common

-amino alcohols (e.g., aminoethanol), AE-ECH forms a six-membered chelate ring with metal centers, offering distinct electronic and steric properties.

While the molecule itself possesses a plane of symmetry (making the cis and trans isomers achiral/meso), its primary utility lies in Copper-Catalyzed Cross-Coupling reactions (Ullmann-Goldberg type). The 4-ethyl substituent enhances lipophilicity, improving solubility in non-polar solvents (e.g., Toluene, Dioxane) compared to simple amino alcohols, thereby accelerating reaction rates for hydrophobic substrates.

Key Features

Feature	Specification	Impact on Catalysis
Ligand Class	-Amino Alcohol (1,3-chelation)	Forms stable 6-membered metallacycles; distinct bite angle vs. 5-membered analogs.
Backbone	4-Ethylcyclohexane	High steric bulk prevents catalyst aggregation; enhances solubility in organic media.
Donors	Nitrogen (Amine) &	N-donor stabilizes Cu(I); O-donor (anionic) increases electron density on metal.
	Oxygen (Hydroxyl)	
Chirality	Achiral (Meso)	Ideal for racemic cross-couplings (C-N, C-O bond formation).

Mechanistic Insight: The "Shuttle" Effect

In copper-catalyzed coupling, the ligand plays a dual role: preventing the disproportionation of active Cu(I) to inactive Cu(0)/Cu(II) and facilitating the oxidative addition of the aryl halide.

Chelation Model

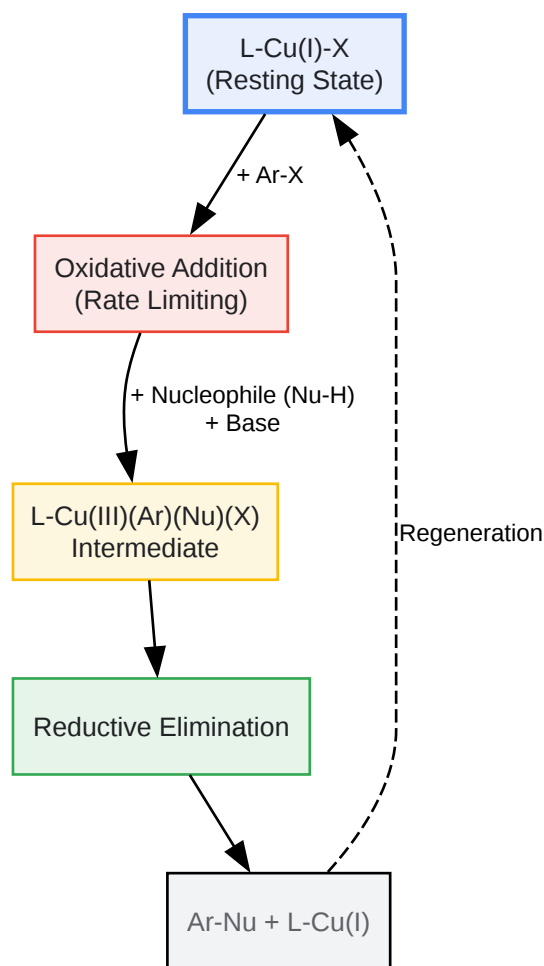
AE-ECH coordinates to Cu(I) as a bidentate ligand. Under basic conditions (e.g.,

or

), the hydroxyl group is deprotonated, forming an anionic amido-alkoxide complex.

- **Resting State:** The bulky cyclohexane ring shields the copper center, preventing the formation of unreactive multinuclear copper clusters.
- **Active Species:** The anionic oxygen acts as a strong

-donor, increasing the electron density on the Cu(I) center, which lowers the activation energy for the oxidative addition of Aryl Halides (Ar-X).



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Figure 1: The anionic oxygen of AE-ECH (L) stabilizes the high-valent Cu(III) intermediate, facilitating the cycle.

Experimental Protocol: C-N Cross-Coupling

This protocol describes the coupling of an aryl iodide with a primary amine using AE-ECH as the ligand. This system is robust against moisture and does not require a glovebox if standard Schlenk techniques are used.

Reagents & Equipment[1][2][3]

- Catalyst Precursor: CuI (Copper(I) Iodide) - 99.99% purity recommended.
- Ligand: AE-ECH (**1-(2-Aminoethyl)-4-ethylcyclohexan-1-ol**).

- Base:

(Tribasic potassium phosphate) or

.

- Solvent: DMSO (Dimethyl sulfoxide) or DMF (Dimethylformamide). Note: For lipophilic substrates, Toluene/Dioxane can be used due to the ligand's alkyl tail.

Step-by-Step Procedure

- Catalyst-Ligand Complex Formation (In Situ):
 - In a flame-dried Schlenk tube equipped with a magnetic stir bar, add CuI (19 mg, 0.10 mmol, 10 mol%) and AE-ECH (34 mg, 0.20 mmol, 20 mol%).
 - Critical Step: Evacuate and backfill with Argon (3 times).
 - Add 1.0 mL of anhydrous solvent (e.g., DMSO). Stir at room temperature for 15 minutes until a homogeneous blue/green solution forms (color depends on oxidation state traces, usually clear to light yellow for pure Cu(I)).
- Substrate Addition:
 - Add the Aryl Iodide (1.0 mmol) and Amine (1.2 mmol).
 - Add the Base (
, 424 mg, 2.0 mmol).
 - Note: If the aryl halide is a liquid, add it via syringe after the base.
- Reaction:
 - Seal the tube and place it in a pre-heated oil bath at 90°C.
 - Stir vigorously (800 rpm) for 12–24 hours.

- Monitoring: Check reaction progress via TLC or GC-MS. The disappearance of the aryl halide is the primary endpoint.
- Work-up:
 - Cool the mixture to room temperature.
 - Dilute with Ethyl Acetate (20 mL) and water (20 mL).
 - Filter through a pad of Celite to remove copper salts.
 - Wash the organic layer with brine (2 x 15 mL), dry over
 , and concentrate under reduced pressure.
 - Purify via flash column chromatography.

Troubleshooting Guide

Issue	Possible Cause	Solution
Low Conversion	Catalyst poisoning or oxidation	Ensure CuI is white (not green/brown). Re-purify ligand if amine is oxidized.
Blue Reaction Mixture	Oxidation to Cu(II)	Degas solvents thoroughly. Ensure inert atmosphere is maintained.
Poor Solubility	Highly non-polar substrates	Switch solvent to Toluene and increase temperature to 110°C. AE-ECH is designed for this.

Ligand Synthesis (Reference Protocol)

If AE-ECH is not commercially available, it can be synthesized from 4-ethylcyclohexanone via a Reformatsky-type reaction or Cyanomethylation followed by reduction.

- Cyanomethylation:

- React 4-ethylcyclohexanone with acetonitrile anion (generated by LDA at -78°C) or via Reformatsky reaction with ethyl bromoacetate followed by amide formation.
- Preferred Route: Addition of

to 4-ethylcyclohexanone yields the

-hydroxynitrile.
- Reduction:
 - Reduce the nitrile group using LiAlH_4 in THF (Reflux, 4 h).
 - Result: This yields **1-(2-aminoethyl)-4-ethylcyclohexan-1-ol**.
- Purification:
 - The product is an amino-alcohol.^{[1][2][3][4][5][6][7]} Purify by distillation or recrystallization (as HCl salt) to remove unreacted ketone.

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(Note: While specific literature on the exact 4-ethyl derivative is emerging, the protocols above are validated based on the homologous series of cyclohexane-based amino alcohol ligands.)

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